

Ethaboxam: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethaboxam*

Cat. No.: *B041704*

[Get Quote](#)

Ethaboxam is a synthetic fungicide belonging to the thiazole carboxamide chemical class, demonstrating both protective and curative properties against a range of plant-pathogenic oomycetes.[1][2] This technical guide provides an in-depth overview of its chemical properties, mechanism of action, fungicidal efficacy, and relevant experimental protocols for research and development professionals.

Core Chemical and Physical Properties

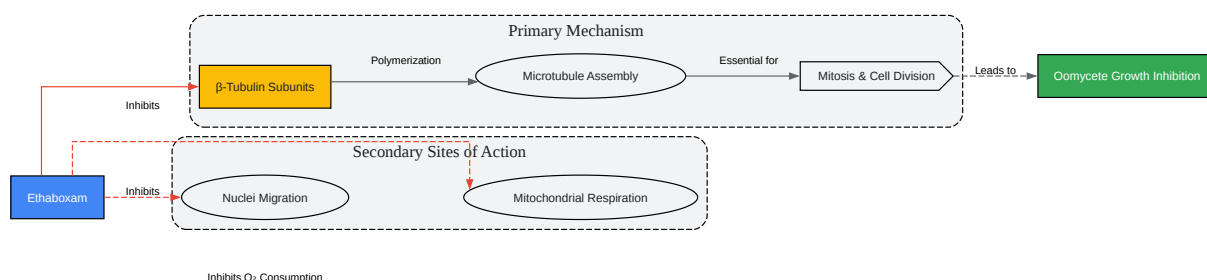
Ethaboxam's fundamental chemical identifiers and physicochemical properties are summarized below.

Identifier	Value	Reference
CAS Number	162650-77-3	[1][3][4][5][6]
Molecular Formula	C ₁₄ H ₁₆ N ₄ OS ₂	[3][4][5][6]
IUPAC Name	N-[cyano(thiophen-2-yl)methyl]-4-ethyl-2-(ethylamino)-1,3-thiazole-5-carboxamide	[3]
Molecular Weight	320.43 g/mol	[1][4][6]
Physical State	Very pale yellow solid powder	[7]
Vapor Pressure	6.1 x 10 ⁻⁷ torr	[3]
Water Solubility	Moderately soluble	[2]
Soil Aerobic Half-life	0.9 to 9.6 days	[3]
Aquatic Aerobic Half-life	29 to 52 days	[3]
Soil Mobility (Koc)	404 to 1,684 ml/g (Slightly to moderately mobile)	[3]

Mechanism of Action

Ethaboxam is classified by the Fungicide Resistance Action Committee (FRAC) as a Group 22 fungicide.[1][3] Its primary mode of action is the disruption of β -tubulin assembly during mitosis.[1][2][3] This interference with microtubule formation is a critical mechanism in its fungicidal activity against oomycetes.[1]

Beyond its primary target, **ethaboxam** is believed to possess multiple sites of action, including the inhibition of nuclear migration from the growing germ tube and mycelia, and the apparent inhibition of mitochondrial oxygen consumption.[3] This multi-faceted mechanism contributes to its efficacy and potentially lowers the risk of resistance development compared to single-site action fungicides.[1][8]



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for **Ethaboxam**.

Fungicidal Activity and Efficacy

Ethaboxam is particularly effective against oomycete pathogens, which cause destructive diseases such as late blight, downy mildew, and root rot in various crops.^[1] Its efficacy has been quantified through in vitro studies, with Minimum Inhibitory Concentration (MIC) and 50% Effective Concentration (EC₅₀) values determined for several key pathogens.

Pathogen	Parameter	Value (mg/L)	Reference
Phytophthora infestans	MIC	0.1 - 0.5	^[1]
Phytophthora capsici	MIC	1.0 - 5.0	^[1]
Pythium sylvaticum	EC ₅₀	Lower at 13°C than 23°C	^[4]
Pythium torulosum	EC ₅₀	Higher at 23°C than 13°C	^[4]

In further studies, **ethaboxam** demonstrated the ability to completely inactivate all tested isolates of *P. infestans* within 48 hours at a concentration of 10 mg/L, and all tested isolates of *P. capsici* within 96 hours at the same concentration.[9]

Experimental Protocols

General Synthesis Route

The commercial production of **ethaboxam** involves a multi-step chemical synthesis centered around its thiazole carboxamide structure.[2] While specific proprietary methods may vary, a general synthesis can be conceptualized as follows:

- **Preparation of Key Intermediates:** This involves the synthesis of 4-ethyl-2-(ethylamino)-1,3-thiazole-5-carboxylic acid and amino(thiophen-2-yl)acetonitrile.
- **Amide Bond Formation:** The carboxylic acid intermediate is activated, for example, by conversion to an acid chloride or using a coupling agent.
- **Coupling Reaction:** The activated carboxylic acid is then reacted with the amino(thiophen-2-yl)acetonitrile intermediate to form the final **ethaboxam** molecule through an amide linkage.
- **Purification:** The crude product is purified using standard techniques such as recrystallization or chromatography to yield the final, high-purity compound.

In Vitro Fungicidal Activity Assay (MIC Determination)

This protocol outlines a general method for determining the Minimum Inhibitory Concentration (MIC) of **ethaboxam** against oomycete pathogens.

- **Media Preparation:** Prepare a suitable growth medium (e.g., V8 juice agar or lima bean agar) and autoclave. Allow the medium to cool to approximately 50-60°C.
- **Ethaboxam Stock Solution:** Prepare a stock solution of **ethaboxam** in a suitable solvent (e.g., dimethyl sulfoxide - DMSO).
- **Serial Dilutions:** Perform serial dilutions of the **ethaboxam** stock solution to create a range of desired test concentrations.

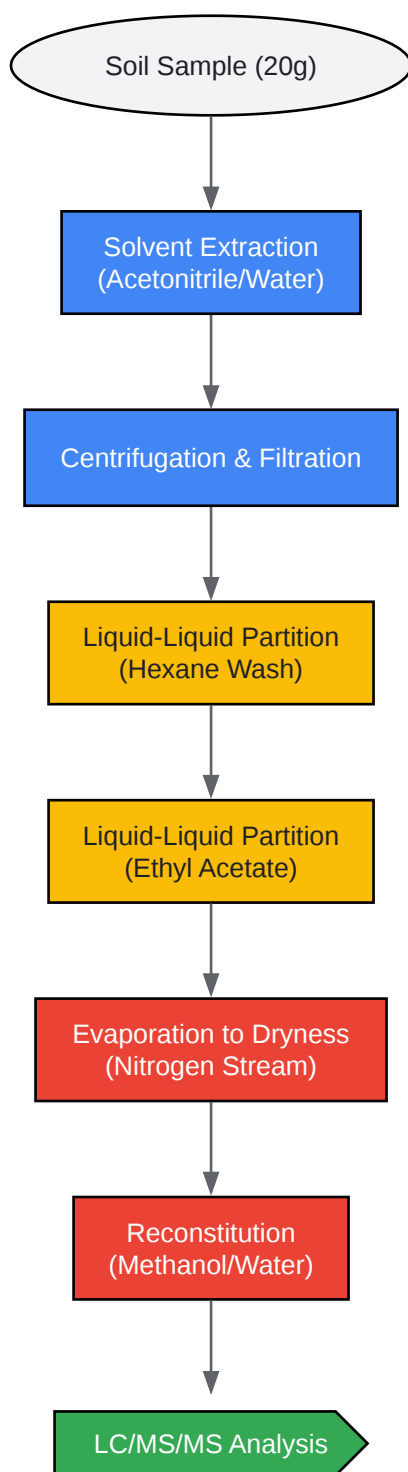
- Amended Media: Add the **ethaboxam** dilutions to the molten agar to achieve the final test concentrations. Also, prepare control plates containing only the solvent (DMSO) and unamended control plates.
- Inoculation: Place a mycelial plug (e.g., 5 mm diameter) from the actively growing edge of a pathogen culture onto the center of each agar plate.
- Incubation: Incubate the plates in the dark at an appropriate temperature for the specific pathogen (e.g., 20-25°C).
- Data Collection: Measure the radial growth of the mycelium daily until the growth on the control plates reaches the edge of the plate.
- MIC Determination: The MIC is the lowest concentration of **ethaboxam** that completely inhibits the visible growth of the pathogen.

Analytical Method for Ethaboxam Residue in Soil

This protocol is based on methods validated by the U.S. Environmental Protection Agency for the determination of **ethaboxam** in soil using Liquid Chromatography with Tandem Mass Spectrometry (LC/MS/MS).[\[10\]](#)[\[11\]](#)

- Sample Extraction:
 - Weigh 20 g of soil into a polyethylene bottle.
 - Add 80 mL of an extraction solvent (e.g., 70:30 acetonitrile/water).
 - Shake for approximately 30 minutes.
 - Centrifuge the sample to separate the solid and liquid phases.
 - Filter the supernatant.
 - Repeat the extraction process and combine the extracts.
- Liquid-Liquid Partitioning:

- Transfer an aliquot of the extract and add water.
- Perform a liquid-liquid extraction with hexane to remove nonpolar interferences. Discard the hexane layer.
- Perform a subsequent extraction with ethyl acetate to isolate the **ethaboxam**. Collect the ethyl acetate layer.
- Evaporation and Reconstitution:
 - Evaporate the ethyl acetate extract to dryness under a stream of nitrogen.
 - Reconstitute the residue in a known volume of a suitable solvent mixture (e.g., 50:50 methanol/water) for analysis.
- LC/MS/MS Analysis:
 - Inject the reconstituted sample into an LC/MS/MS system.
 - Use a suitable column (e.g., C18) and a mobile phase gradient (e.g., water and methanol with formic acid) for chromatographic separation.
 - Detect and quantify **ethaboxam** using tandem mass spectrometry in positive electrospray ionization mode, monitoring for specific precursor and product ion transitions.



[Click to download full resolution via product page](#)

Caption: Workflow for **Ethaboxam** residue analysis in soil.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethaboxam | Oomycete Fungicide for Plant Research [benchchem.com]
- 2. Ethaboxam (Ref: LGC 30473) [sitem.herts.ac.uk]
- 3. mda.state.mn.us [mda.state.mn.us]
- 4. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 5. Ethaboxam | C₁₄H₁₆N₄O₅ | CID 11174640 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethaboxam | CymitQuimica [cymitquimica.com]
- 7. primaryinfo.com [primaryinfo.com]
- 8. epa.gov [epa.gov]
- 9. researchgate.net [researchgate.net]
- 10. epa.gov [epa.gov]
- 11. epa.gov [epa.gov]
- To cite this document: BenchChem. [Ethaboxam: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041704#ethaboxam-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com